

Geranyl Propionate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Geranyl propionate

Cat. No.: B1618796

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Abstract

This technical guide provides a comprehensive overview of **geranyl propionate**, a monoterpene ester utilized in the fragrance, flavor, and pharmaceutical industries. This document details its chemical and physical properties, synthesis methodologies, and analytical procedures. Furthermore, it explores the potential biological activities of **geranyl propionate**, drawing inferences from related compounds to propose a possible mechanism of action involving cellular signaling pathways. This guide is intended for researchers, scientists, and professionals in drug development seeking in-depth technical information on **geranyl propionate**.

Introduction

Geranyl propionate (also known as geranyl propanoate) is the ester formed from geraniol and propionic acid. It is a naturally occurring compound found in some essential oils and is prized for its sweet, fruity, rose-like aroma.^{[1][2]} Beyond its sensory characteristics, **geranyl propionate** and its constituents are subjects of scientific research for their potential biological activities. This document serves as a technical resource, consolidating key data and methodologies related to this compound.

Chemical and Physical Properties

Geranyl propionate is a colorless to pale yellow liquid.^[3] Its fundamental identifiers and physicochemical properties are summarized in the tables below.

Table 1: Compound Identification

Identifier	Value
CAS Number	105-90-8[4][5]
Molecular Formula	C13H22O2[1][4][5]
Molecular Weight	210.31 g/mol [4]
Synonyms	Geranyl propanoate, (2E)-3,7-Dimethyl-2,6-octadien-1-yl propanoate[5]

Table 2: Physicochemical Properties

Property	Value
Appearance	Colorless to pale yellow liquid[3]
Boiling Point	252-254 °C[3]
Density	0.899 g/mL at 25 °C[6]
Refractive Index	n _{20/D} 1.456 - 1.464[7][8]
Solubility	Insoluble in water; soluble in alcohol[9]

Synthesis of Geranyl Propionate

Geranyl propionate is primarily synthesized through the esterification of geraniol with propionic acid. This reaction can be achieved via chemical catalysis or enzymatic processes.

Chemical Synthesis: Fischer Esterification

The traditional method for synthesizing **geranyl propionate** is through Fischer esterification. This involves reacting geraniol with propionic acid in the presence of a strong acid catalyst, such as sulfuric acid.

Experimental Protocol: Acid-Catalyzed Esterification

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine equimolar amounts of geraniol and propionic acid. A suitable solvent, such as toluene, can be used to aid in the removal of water.
- **Catalyst Addition:** Add a catalytic amount of concentrated sulfuric acid (typically 1-2% of the total reactant weight).
- **Reaction:** Heat the mixture to reflux. The water produced during the reaction is azeotropically removed and collected in the Dean-Stark trap. Monitor the reaction progress by tracking the amount of water collected.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a weak base, such as a saturated sodium bicarbonate solution.
- **Purification:** Separate the organic layer and wash it with brine. Dry the organic layer over anhydrous sodium sulfate and remove the solvent under reduced pressure. The crude **geranyl propionate** can be further purified by vacuum distillation.

Enzymatic Synthesis

Enzymatic synthesis offers a more environmentally friendly alternative to chemical catalysis, often proceeding under milder reaction conditions. Lipases are commonly employed for the esterification of geraniol.

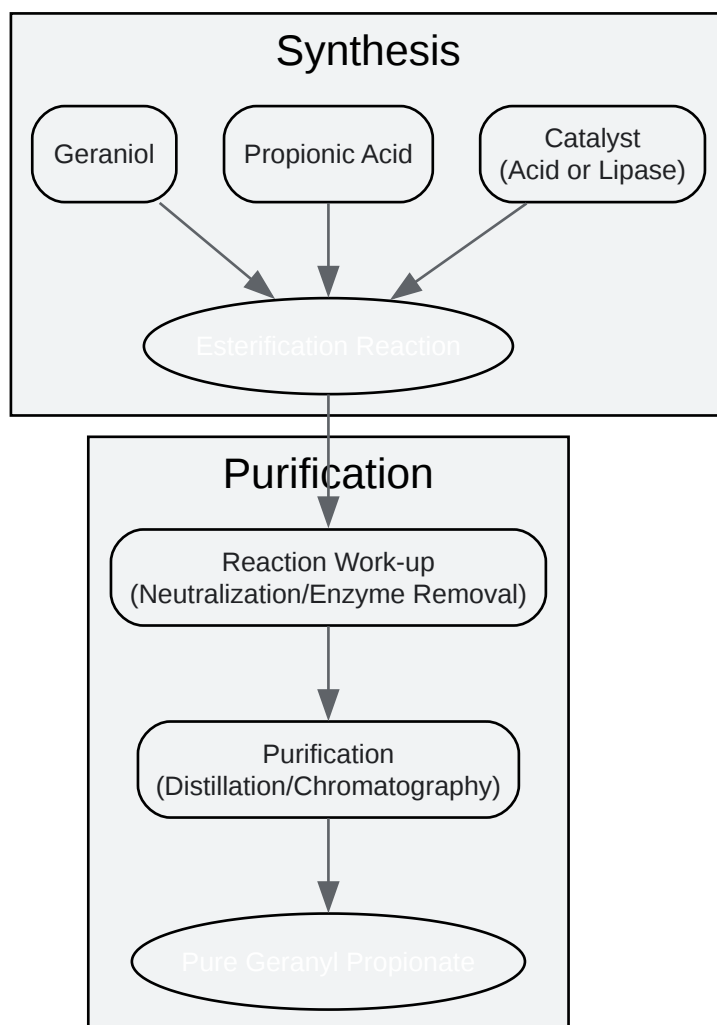
Experimental Protocol: Lipase-Catalyzed Esterification

- **Reactant and Enzyme Preparation:** In a temperature-controlled reaction vessel, combine geraniol and propionic acid, often in a solvent-free system. The molar ratio of the reactants can be optimized to maximize yield. Add a commercially available immobilized lipase (e.g., from *Candida antarctica*).
- **Reaction:** Incubate the mixture at a predetermined temperature (e.g., 40-60°C) with constant stirring. The reaction can be monitored over time by taking aliquots and analyzing the conversion to **geranyl propionate** using gas chromatography.
- **Enzyme Removal:** Once the desired conversion is achieved, the immobilized enzyme can be easily removed from the reaction mixture by filtration.

- Purification: The resulting product mixture, consisting of **geranyl propionate** and unreacted substrates, can be purified by vacuum distillation or column chromatography.

Below is a DOT script for a diagram illustrating the general workflow for the synthesis of **geranyl propionate**.

Geranyl Propionate Synthesis Workflow



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Figure 1: General workflow for the synthesis of **geranyl propionate**.

Analytical Methodologies

The analysis of **geranyl propionate**, particularly in complex mixtures like essential oils or reaction media, is typically performed using chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile compounds like **geranyl propionate**.

Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** Dilute the sample containing **geranyl propionate** in a suitable volatile solvent, such as hexane or ethanol.
- **Injection:** Inject a small volume (e.g., 1 μL) of the prepared sample into the GC injector port, which is heated to ensure vaporization.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., DB-5ms). The column temperature is programmed to increase over time to separate the components based on their boiling points and interactions with the stationary phase.
- **Detection and Identification:** As the separated components elute from the column, they enter the mass spectrometer. The molecules are ionized (typically by electron impact), and the resulting fragments are separated based on their mass-to-charge ratio. The resulting mass spectrum serves as a molecular fingerprint, which can be compared to spectral libraries for positive identification.

High-Performance Liquid Chromatography (HPLC)

HPLC can also be used for the analysis of **geranyl propionate**, particularly for non-volatile matrices or for preparative-scale purification.

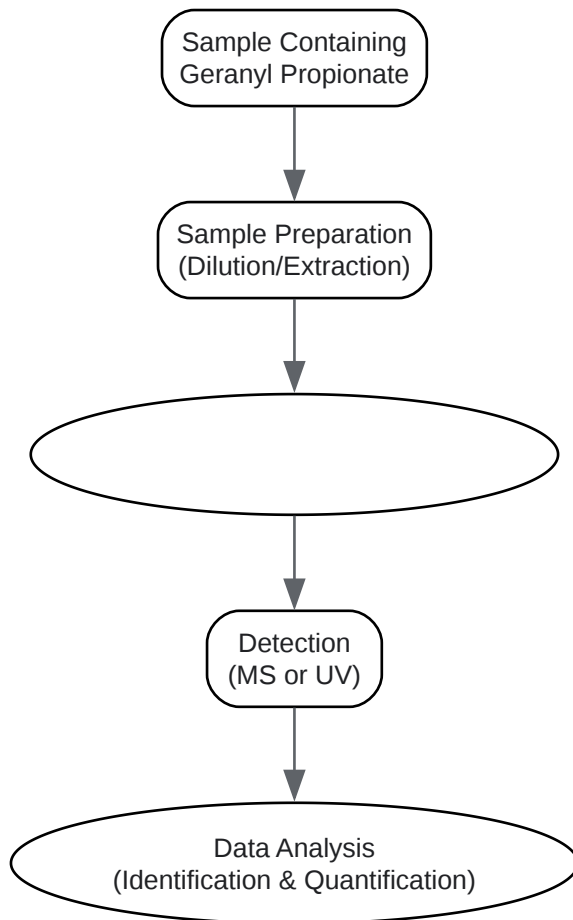
Experimental Protocol: HPLC Analysis

- **Sample Preparation:** Dissolve the sample in the mobile phase. If the sample is from a biological matrix, protein precipitation followed by solvent evaporation and reconstitution may be necessary.

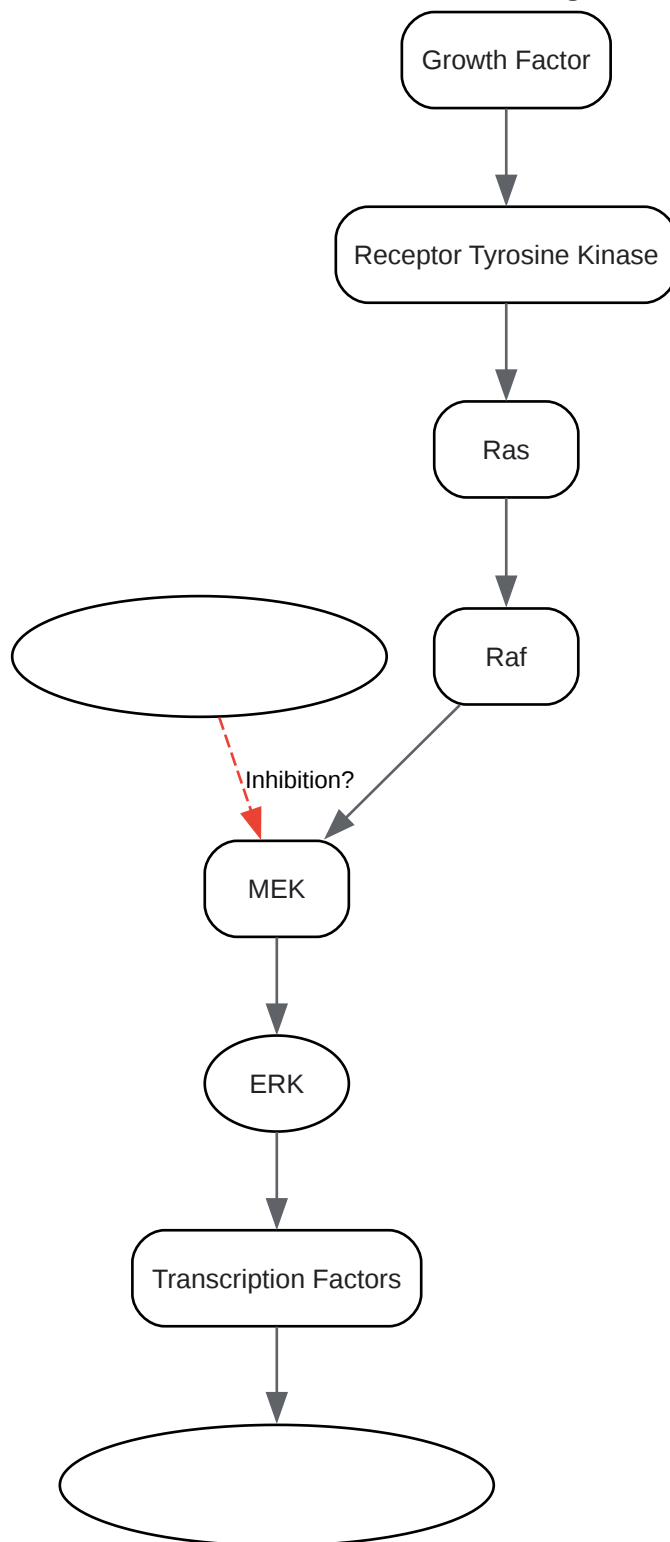
- **Injection:** Inject the prepared sample onto the HPLC system.
- **Separation:** A reverse-phase C18 column is commonly used. The mobile phase typically consists of a mixture of acetonitrile and water, and the separation can be performed under isocratic or gradient elution conditions.
- **Detection:** A UV detector is often used for detection, as the ester functional group has a weak chromophore. For higher sensitivity and selectivity, a mass spectrometer can be coupled to the HPLC system (LC-MS).

The following DOT script visualizes a general analytical workflow.

Analytical Workflow for Geranyl Propionate



Hypothesized Modulation of the ERK Signaling Pathway

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References

- 1. Buy Geranyl propionate | 105-90-8 [smolecule.com]
- 2. Perturbation by geraniol of cell membrane permeability and signal transduction pathways in human colon cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Fragrance And Flavor Component Analysis: Techniques And Applications - Blogs - News [alwsci.com]
- 4. [fragrancematerialsafetyresource.elsevier.com](https://www.sciencedirect.com/science/article/pii/S0924646015000011) [fragrancematerialsafetyresource.elsevier.com]
- 5. Simultaneous HPLC Determination of 22 Components of Essential Oils; Method Robustness with Experimental Design - PMC [pmc.ncbi.nlm.nih.gov]
- 6. [shimadzu.com](https://www.shimadzu.com) [shimadzu.com]
- 7. Extraction and Analysis of Terpenes/Terpenoids - PMC [pmc.ncbi.nlm.nih.gov]
- 8. storage.googleapis.com [storage.googleapis.com]
- 9. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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